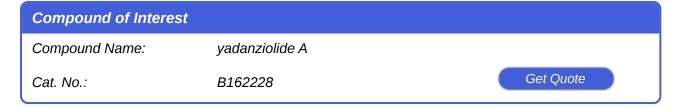


Yadanziolide A: A Technical Overview of Preliminary In Vitro Anticancer Activity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the preliminary in vitro studies of **Yadanziolide A**, a natural derivative of Brucea javanica. The document focuses on its cytotoxic and apoptotic effects on hepatocellular carcinoma (HCC) cells, detailing the experimental methodologies, quantitative outcomes, and the underlying mechanism of action involving the JAK-STAT signaling pathway.

Core Findings and Data Presentation

Yadanziolide A has demonstrated significant dose-dependent cytotoxic effects against various liver cancer cell lines.[1][2] The compound effectively inhibits proliferation, migration, and invasion of these cells at concentrations of 0.1 μ M and higher.[1][2] Furthermore, Yadanziolide A has been shown to induce apoptosis in liver cancer cells.[1][2]

Table 1: Cytotoxicity of Yadanziolide A in Liver Cancer Cell Lines

The half-maximal inhibitory concentration (IC50) values of **Yadanziolide A** were determined for several human hepatocellular carcinoma cell lines and a normal liver cell line after 24 hours of treatment. These values indicate a higher potency against cancer cells compared to normal cells.[1]

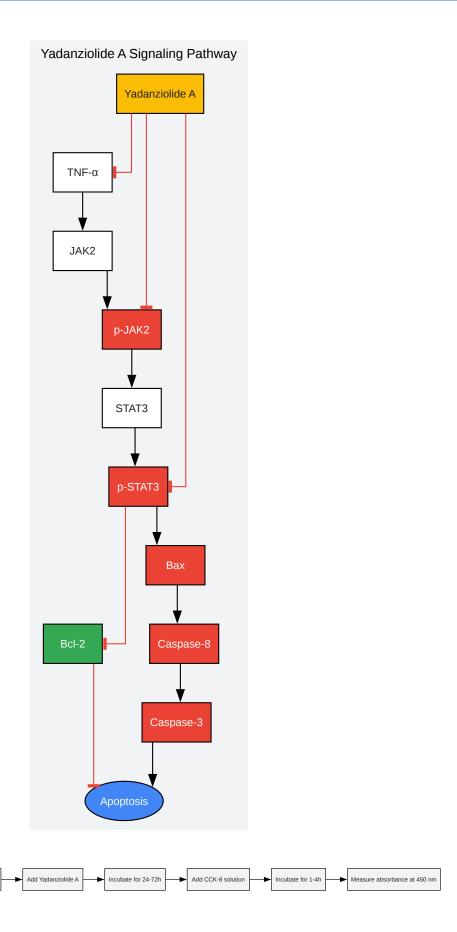


Cell Line	Cell Type	IC50 (nM)
HepG2	Hepatocellular Carcinoma	300
Huh-7	Hepatocellular Carcinoma	362
LM-3	Hepatocellular Carcinoma	171
HL-7702	Normal Liver Cell	768

Mechanism of Action: Inhibition of the JAK-STAT Pathway

The anticancer effects of **Yadanziolide A** are attributed to its modulation of the Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) signaling pathway.[1] Specifically, **Yadanziolide A** inhibits the phosphorylation of JAK2 and STAT3 in a concentration-dependent manner.[1] This inhibition of the JAK-STAT pathway leads to the induction of apoptosis, evidenced by the activation of caspase-8 and caspase-3, and alterations in the expression of Bcl-2 family proteins.[1][3] The compound has also been found to reduce the expression of TNF- α , an upstream activator of the JAK-STAT pathway.[1]





Seed cells in 96-well plate



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